

Application Notes and Protocols for Utilizing ESO QC1 Data in Telescope Calibration

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These application notes provide a detailed guide on leveraging the European Southern Observatory's (ESO) Quality Control Level 1 (**QC1**) data for the precise calibration of telescope instrumentation. The protocols outlined herein are designed to ensure the accuracy and reproducibility of scientific observations.

Introduction to ESO QC1 Data

ESO's **QC1** data comprises a set of parameters derived from the routine processing of calibration exposures taken with the Very Large Telescope (VLT) and other ESO instruments. [1] These parameters serve as crucial indicators of an instrument's health, performance, and stability over time. The primary goals of the **QC1** process are to monitor the instrument's status, track its performance trends, and deliver certified master calibration files of a known and defined quality for scientific use.[2]

QC1 parameters are generated by specialized data reduction pipelines that process raw calibration frames (e.g., bias, darks, flat-fields, standard star observations) to produce master calibration files.[1][3] The derived **QC1** parameters are then stored in a comprehensive database, which is accessible to the scientific community.[4] This database allows researchers

to query and retrieve historical performance data for a wide range of instruments, enabling detailed analysis and more accurate calibration of their scientific observations.

Accessing ESO QC1 Data

Researchers can access **QC1** data through the ESO Science Archive Facility. The primary methods for accessing this data are via a web-based browser and plotter interface, and through programmatic access for more advanced and automated queries.

Web-Based Access: QC1 Database Browser and Plotter

The **QC1** database can be conveniently accessed through a user-friendly web interface. This interface is divided into a browser and a plotter, allowing for both tabular data inspection and visual trend analysis.

- **QC1** Browser: The browser provides access to the full content of the **QC1** database for a selected instrument and data type.[3] Users can filter the data based on various parameters and download the selected data in ASCII format.
- **QC1** Plotter: The plotter is a quick-look tool for visualizing trends in the **QC1** data.[5] It allows users to create interactive plots of two selected parameters, apply filters, and perform basic statistical analysis. This is particularly useful for identifying trends, outliers, and correlations in the instrument's performance over time.

Programmatic Access to the QC1 Database

For more systematic and large-scale analysis, the ESO archive provides programmatic access to its databases, including the **QC1** data. This is primarily achieved using Python and standard Virtual Observatory (VO) protocols like the Tabular Access Protocol (TAP).[6][7]

Protocol for Programmatic Access to **QC1** Data:

- **Authentication:** For accessing proprietary data, users must first authenticate with their ESO User Portal credentials to obtain an authorization token.[8] Publicly available **QC1** data can be accessed anonymously.
- **TAP Service Connection:** Establish a connection to the ESO TAP service (tap_obs) using a Python library such as pyvo.

- **ADQL Query Construction:** Formulate a query using the Astronomical Data Query Language (ADQL) to select the desired **QC1** parameters. The query should specify the instrument, the **QC1** table (e.g., xshooter_bias for X-shooter bias parameters), and any desired filters such as date range or specific instrument settings.
- **Query Execution and Data Retrieval:** Execute the ADQL query through the TAP service. The results will be returned in a tabular format (e.g., an Astropy Table), which can then be saved or further processed in the Python environment.

Key QC1 Parameters for Telescope Calibration

The **QC1** database contains a wide array of parameters specific to each instrument and calibration type. Below is a summary of some of the most critical **QC1** parameters used for telescope calibration, categorized by instrument.

Instrument	Calibration Type	Key QC1 Parameter	FITS Keyword (Example)	Description
FORS2	Imaging	Photometric Zeropoint	QC.ZPOINT	The magnitude of a star that would produce one count per second. Essential for photometric calibration.[9]
Spectroscopy	Spectral Efficiency	QC.SPEC.EFFICIENCY	The instrument's throughput at specific wavelengths, crucial for flux calibration of spectra.	
UVES	Bias	Read-Out Noise (RON)	QC.OUT1.ROMASTER	The noise introduced by the detector's readout electronics. A key indicator of detector health. [3]
Bias	Bias Level	PRO.DATAMED	The median value of the master bias frame, used to correct for the electronic offset in the detector.[3]	
ESPRESSO	Bias	Bias Level RMS	espresso_bias..bias_mean_rms	The root mean square of the bias level across

				different readout ports, indicating the uniformity of the bias.
MUSE	System Efficiency	Throughput	QC.AMPL.THRU 2	The instrument's throughput as measured by comparing detected photons to a reference photodiode. [10]
X-shooter	Dark	Median Dark Current	QC.MDARKMED	The median dark current in a master dark frame, used to correct for thermally generated electrons. [11]
Telluric Standard	Signal-to-Noise Ratio	QC.FLUX1.SN		The signal-to-noise ratio in specific wavelength regions of a telluric standard star observation. [5]
SPHERE	Photometric Standard	Photometric Zeropoint	QC.ZPOINT	The photometric zeropoint derived from observations of standard stars. [12]

Experimental Protocols

This section provides detailed methodologies for key experiments and procedures involving the use of ESO **QC1** data for telescope calibration.

Protocol for Assessing Instrument Health using Trending Analysis

This protocol describes how to use the **QC1** plotter to monitor the health and stability of an instrument over time.

- **Navigate to the QC1 Database:** Access the ESO Science Archive and navigate to the **QC1** database interface.
- **Select Instrument and QC1 Table:** Choose the instrument of interest (e.g., UVES) and the relevant **QC1** table (e.g., uves_bias).
- **Access the Plotter:** Click on the "plot" link next to the selected table to open the **QC1** plotter interface.
- **Select Parameters for Plotting:** In the plotter interface, select the time parameter (e.g., mjd_obs) for the x-axis and the **QC1** parameter to be monitored (e.g., sigma_master for read-out noise) for the y-axis.
- **Apply Filters:** Use the filtering options to narrow down the data to a specific instrument configuration (e.g., a particular CCD and read-out mode).
- **Generate and Analyze the Plot:** Generate the plot to visualize the trend of the selected **QC1** parameter over time. Look for:
 - **Long-term trends:** Gradual increases or decreases that may indicate aging of components.
 - **Sudden jumps:** Abrupt changes that could signify an instrument intervention or a problem.
 - **Outliers:** Data points that deviate significantly from the general trend, which may point to isolated issues.

- Statistical Analysis: Utilize the plotter's statistical tools to calculate the mean, median, and standard deviation of the data over a specified time range to quantify the instrument's stability.[5]

Protocol for Photometric Calibration of a Science Image using QC1 Zeropoints

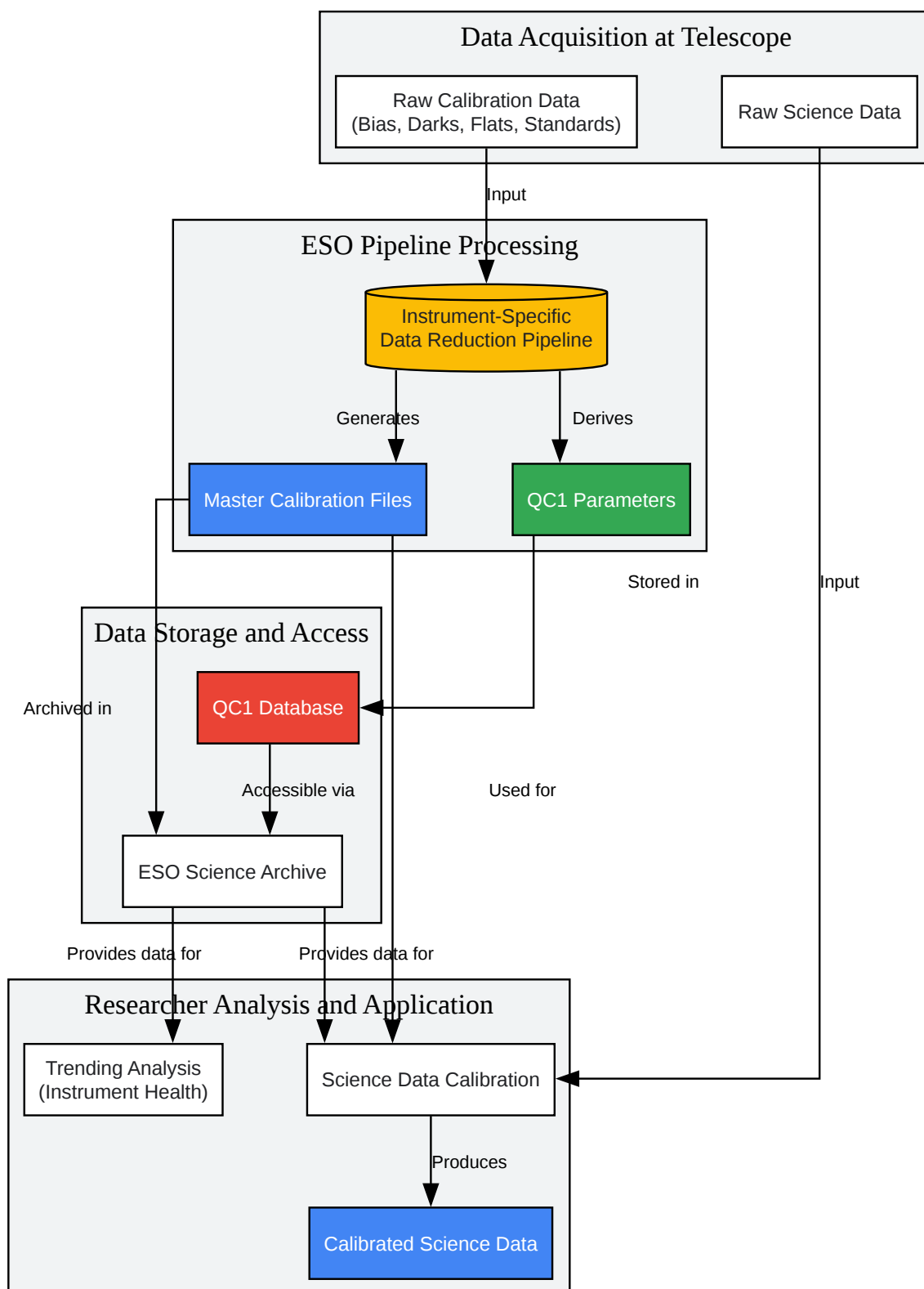
This protocol outlines the steps to photometrically calibrate a raw science image using the zeropoint information from the **QC1** database.

- Data Acquisition:
 - Acquire the raw science image in FITS format.
 - Note the instrument, filter, and date of observation from the FITS header.
- Retrieve **QC1** Zeropoint:
 - Access the **QC1** database for the relevant instrument (e.g., FORS2).
 - Query the appropriate table (e.g., fors2_zp_night) for the photometric zeropoint corresponding to the filter and date of the science observation.
- Perform Basic Image Reductions:
 - Correct the raw science image for instrumental signatures by subtracting a master bias frame and dividing by a master flat-field frame.
- Perform Aperture Photometry:
 - Use an astronomical software package (e.g., Source Extractor, photutils in Python) to measure the instrumental flux of the object of interest in the reduced science image. This is typically done by summing the counts within a defined aperture.
- Calculate the Calibrated Magnitude:
 - Apply the following formula to convert the instrumental flux to a calibrated magnitude:
Calibrated Magnitude = Zeropoint - 2.5 * log₁₀(Instrumental Flux / Exposure Time)

- The Zeropoint is the value retrieved from the **QC1** database.
- The Instrumental Flux is the value measured in the previous step.
- The Exposure Time can be found in the FITS header of the science image.
- Apply Corrections (if necessary):
 - For the highest precision, corrections for atmospheric extinction and color terms may be necessary. These correction coefficients can also sometimes be found in the **QC1** database or derived from observations of standard stars at different airmasses.

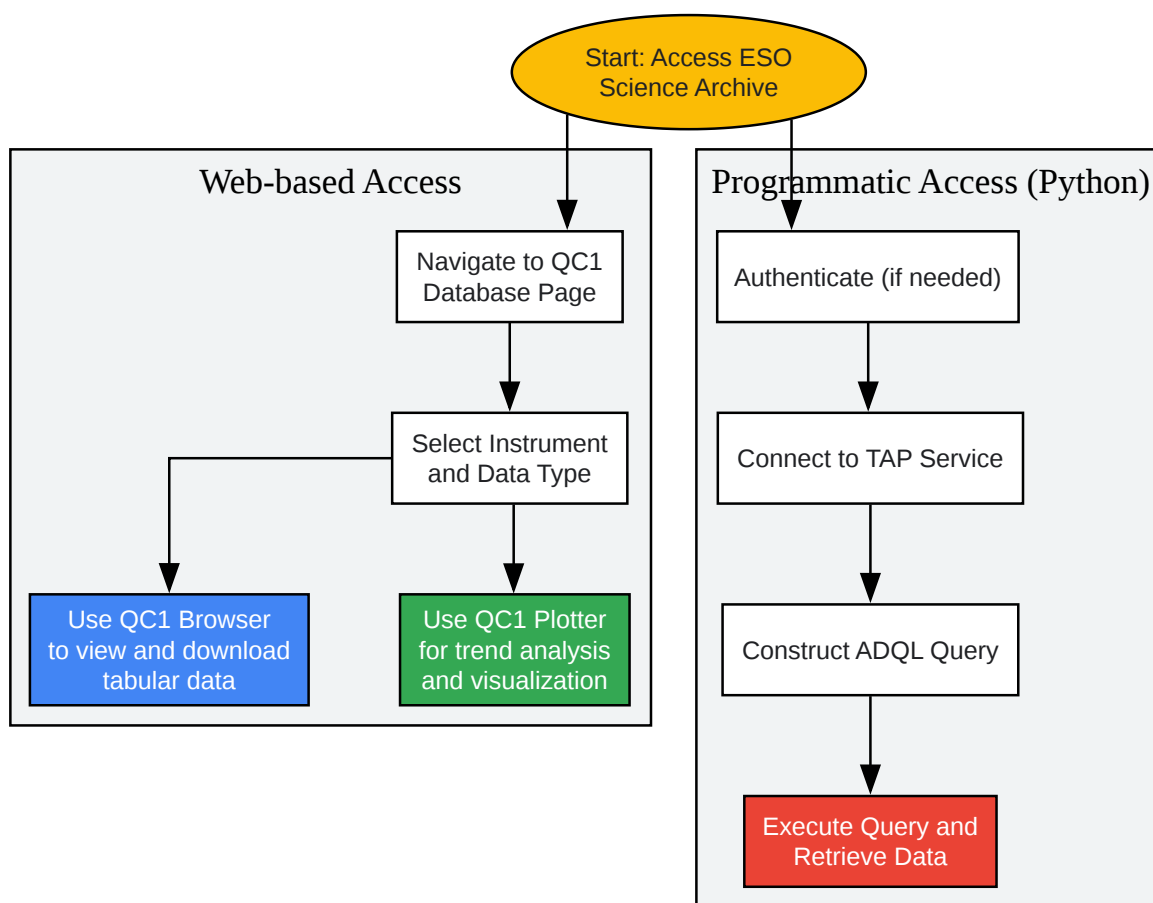
Visualizations

The following diagrams illustrate the key workflows and logical relationships described in these application notes.



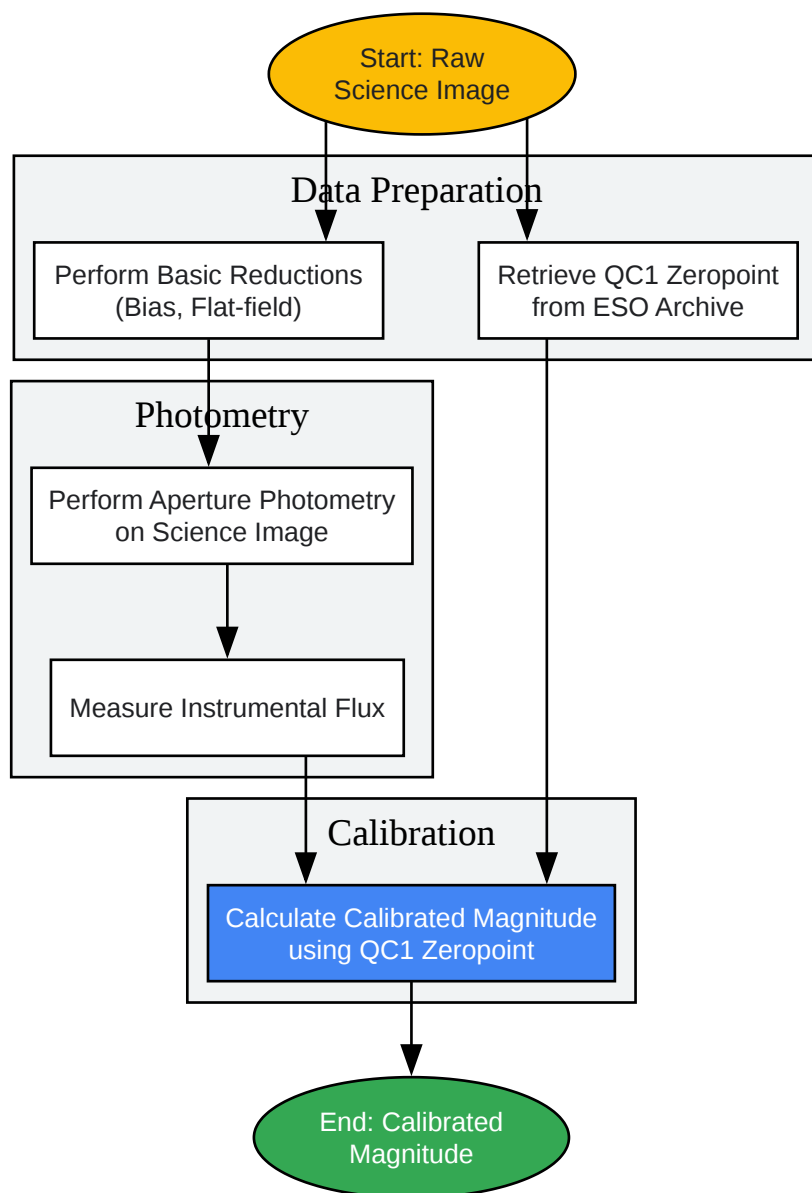
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Caption: Workflow for the generation and application of ESO **QC1** data.



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Caption: Protocol for accessing ESO **QC1** data via web and programmatic interfaces.



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Caption: Protocol for photometric calibration using **QC1** zeropoints.

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- To cite this document: BenchChem. [Application Notes and Protocols for Utilizing ESO QC1 Data in Telescope Calibration]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10769292/docs#application-notes-and-protocols-for-utilizing-eso-qc1-data-in-telescope-calibration\]](https://www.benchchem.com/product/b10769292/docs#application-notes-and-protocols-for-utilizing-eso-qc1-data-in-telescope-calibration)

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